

Personal protective equipment for handling Batilol

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Compound of Interest

Compound Name: Batilol

Cat. No.: B1667762

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Essential Safety and Handling Guide for Batilol

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Batilol** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Chemical and Physical Properties

A summary of key quantitative data for **Batilol** is presented below for easy reference.

Property	Value	Source
Molecular Weight	344.57 g/mol	[1][2]
Melting Point	71-73 °C	[3][4]
Boiling Point	471.1 °C at 760 mmHg	[3]
Solubility	Soluble in DMSO	[3][5]
Appearance	Solid powder	[3][5]
Storage Temperature	-15°C to -20°C for long term	[3][5]

Personal Protective Equipment (PPE)

Strict adherence to the use of appropriate personal protective equipment is mandatory to ensure personal safety when handling **Batilol**.

Eye and Face Protection:

- Wear tightly fitting safety goggles with side-shields or safety glasses with side shields conforming to EN 166 (EU) or NIOSH (US) standards.^{[6][7][8][9]} A face shield may be appropriate for certain procedures.^[9]

Skin Protection:

- Gloves: Handle with impervious gloves that have been inspected for integrity prior to use.^[6]
^[7] Dispose of contaminated gloves after use in accordance with good laboratory practices.
^[7]
- Clothing: Wear a laboratory coat and closed-toed footwear.^[9] For tasks with a higher risk of exposure, wear fire/flammable resistant and impervious clothing.^[6]

Respiratory Protection:

- Respiratory protection is generally not required in a well-ventilated area.^[7]
- If dust is generated or if working in an area with inadequate ventilation, use a NIOSH (US) or CEN (EU) approved respirator with an appropriate dust mask (e.g., type N95 or type P1).^[7]

Operational Plan: Step-by-Step Handling Procedures

Follow these procedural steps to ensure the safe handling of **Batilol** from receipt to disposal.

1. Preparation and Engineering Controls:

- Ensure a well-ventilated workspace, preferably a chemical fume hood, is operational.^{[6][7]}
- Facilities should be equipped with an eyewash fountain and safety shower.^[9]
- Minimize dust generation and accumulation during handling.^[9]

2. Handling the Compound:

- Avoid contact with skin and eyes.[6][9]
- Avoid the formation and inhalation of dust and aerosols.[6][7]
- Use non-sparking tools to prevent fire from electrostatic discharge.[6]
- Keep the container tightly closed when not in use.[7][9]

3. Storage:

- Store in a cool, dry, and well-ventilated place.[6][7][9]
- Keep the container tightly closed.[7][9]
- Store away from incompatible materials and foodstuff containers.[6] For long-term storage, maintain a temperature of -20°C.[5]

Emergency First-Aid Measures

Immediate response is critical in the event of an exposure.

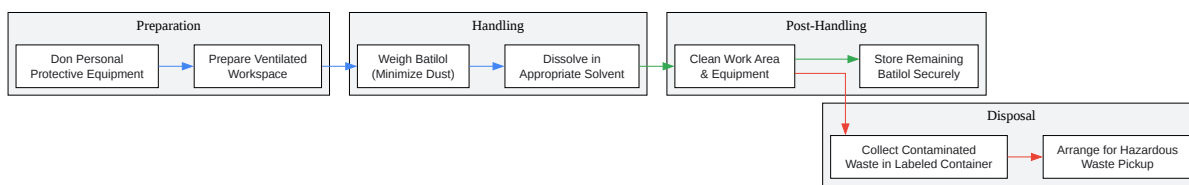
- If Inhaled: Move the individual to fresh air.[6][7] If breathing is difficult, administer oxygen.[6] If the person is not breathing, provide artificial respiration and seek immediate medical attention.[6][7]
- In Case of Skin Contact: Wash the affected area with soap and plenty of water.[7][8]
- In Case of Eye Contact: Flush the eyes with water as a precaution.[7][8]
- If Swallowed: Rinse the mouth with water.[7] Never give anything by mouth to an unconscious person.[7][8]

Disposal Plan

Proper disposal of **Batilol** and its containers is crucial to prevent environmental contamination.

- **Waste Collection:** Collect waste in a suitable, closed, and properly labeled container.[7] The original container or a sturdy, leak-proof glass or plastic bottle with a secure cap is acceptable.[10][11]
- **Disposal Method:** Dispose of contents and container at an approved waste disposal facility in accordance with all applicable local, state, and federal regulations.[6][7] Do not let the product enter drains.[7] Offer surplus and non-recyclable solutions to a licensed disposal company.[7]

Experimental Workflow: Safe Handling of Batilol



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Caption: Workflow for the safe handling and disposal of **Batilol**.

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